

In-Depth Technical Guide: 4-Methyl-3-thiophenamine (CAS Number: 23967-97-7)

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Compound of Interest

Compound Name: 4-Methylthiophen-3-amine

CAS No.: 23967-97-7

Cat. No.: B1275424

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of 4-Methyl-3-thiophenamine (also known as 3-Amino-4-methylthiophene), corresponding to CAS number 23967-97-7. This compound is a substituted thiophene derivative, a class of heterocyclic compounds recognized for their diverse applications in medicinal chemistry and materials science. Thiophene-containing molecules are integral to a variety of pharmacologically active agents, attributed to the thiophene ring's ability to act as a bioisostere of a benzene ring, influencing the molecule's physicochemical properties and biological activity.^[1] This guide will cover the chemical and physical properties, potential suppliers, and detailed experimental protocols for the synthesis of 4-Methyl-3-thiophenamine, serving as a valuable resource for professionals in research and drug development.

Chemical and Physical Properties

4-Methyl-3-thiophenamine is a stable compound under recommended storage conditions. A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of 4-Methyl-3-thiophenamine

Property	Value	Source
Molecular Formula	C ₅ H ₇ NS	Alfa Chemistry
Molecular Weight	113.18 g/mol	Alfa Chemistry
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 4-Methyl-3-thiophenamine. While a comprehensive public database of its spectra is not readily available, typical spectroscopic characteristics can be inferred from related thiophene structures.

Table 2: Predicted Spectroscopic Data for 4-Methyl-3-thiophenamine

Technique	Expected Peaks/Signals
^1H NMR	Signals corresponding to the aromatic proton on the thiophene ring, the amine protons, and the methyl protons.
^{13}C NMR	Resonances for the four carbon atoms of the thiophene ring and the carbon of the methyl group.
IR Spectroscopy	Characteristic absorption bands for N-H stretching of the amine group, C-H stretching of the aromatic ring and methyl group, and C=C and C-S stretching of the thiophene ring.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Biological Activity and Potential Applications

Thiophene derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, antiviral, anti-inflammatory, and anticancer properties.^{[2][3][4][5]} The sulfur atom in the thiophene ring can participate in hydrogen bonding and other non-covalent interactions with biological targets like proteins and enzymes, which is a key factor in their pharmacological activity.^[1]

While specific biological activities for 4-Methyl-3-thiophenamine are not extensively documented in publicly available literature, its structural similarity to other biologically active thiophenes suggests its potential as a scaffold in drug discovery. It can serve as a valuable starting material or intermediate for the synthesis of more complex molecules with potential therapeutic applications. For instance, the general mechanism of action for some thiophene-based anti-inflammatory agents involves the inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes.^[1]

Suppliers

4-Methyl-3-thiophenamine is available from various chemical suppliers. Researchers should inquire directly with the suppliers for purity, availability, and pricing.

Table 3: Potential Suppliers of 4-Methyl-3-thiophenamine

Supplier	Location	Contact Information
Alfa Chemistry	USA	Inquire via website
Leap Chem Co., Ltd.	China	Inquire via website

Experimental Protocols

Synthesis of 4-Methyl-3-thiophenamine

A common method for the synthesis of substituted aminothiophenes is the Gewald aminothiophene synthesis.^[3] This reaction involves the condensation of a ketone or aldehyde with an activated nitrile in the presence of elemental sulfur and a base.

A detailed experimental protocol for a related compound, methyl 3-amino-4-methylthiophene-2-carboxylate, provides insight into the synthesis of aminothiophenes.^{[6][7]}

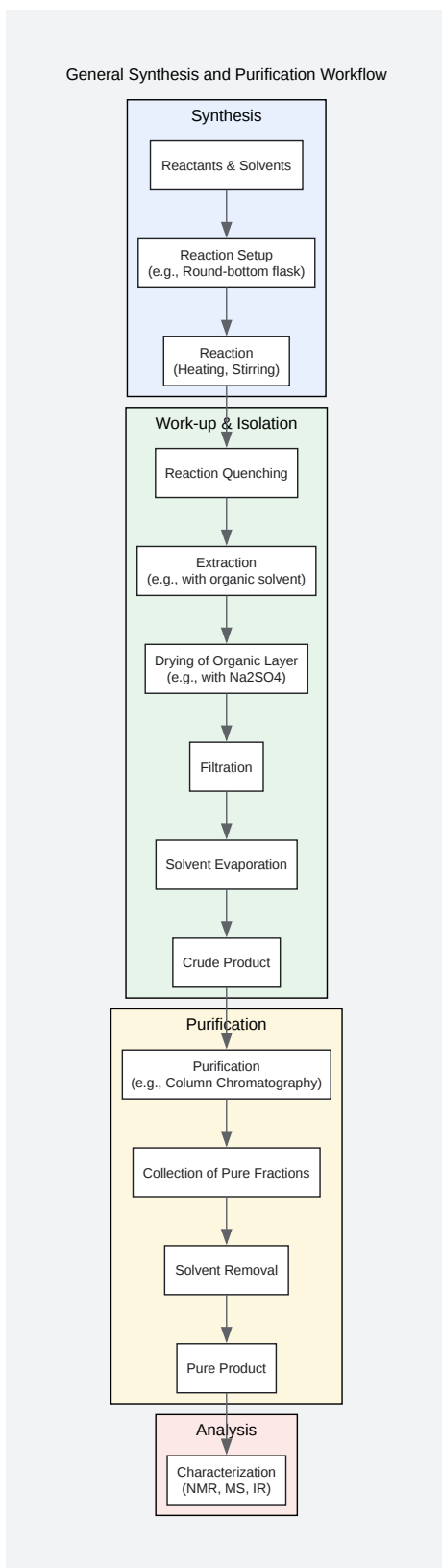
Synthesis of a 3-Aminothiophene Derivative

This protocol describes the synthesis of methyl 3-amino-4-methylthiophene-2-carboxylate, a closely related compound.

- Reactants: 2-Methoxycarbonyl-4-methyl-3-oxotetrahydrothiophene, hydroxylamine hydrochloride, acetonitrile, ether, and ammonia.^[6]
- Procedure:
 - Dissolve 2-methoxycarbonyl-4-methyl-3-oxotetrahydrothiophene in acetonitrile and bring the solution to a boil.^[6]
 - Add hydroxylamine hydrochloride to the boiling solution and reflux the mixture for 5 hours.^[6]
 - Cool the reaction mixture in an ice bath and add dry ether, resulting in the formation of a sticky precipitate.^[6]

- Filter the precipitate with the aid of kieselguhr.[6]
- Slurry the kieselguhr with water and filter.[6]
- Basify the filtrate with ammonia and extract with ether.[6]
- Dry the combined ether extracts over sodium sulphate, filter, and evaporate to yield the final product.[6]

The following diagram illustrates a general workflow for a chemical synthesis, purification, and analysis process.



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Caption: A generalized workflow for the synthesis, work-up, purification, and analysis of a chemical compound.

Safety Information

Detailed safety information for 4-Methyl-3-thiophenamine is not readily available. As with any chemical, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For specific handling and safety precautions, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-Methyl-3-thiophenamine (CAS 23967-97-7) is a valuable heterocyclic compound with potential applications in medicinal chemistry and drug discovery. This technical guide has provided a summary of its known properties, potential suppliers, and a representative synthesis protocol. While specific biological data for this compound is limited, the broader class of thiophene derivatives demonstrates significant pharmacological potential, making 4-Methyl-3-thiophenamine a compound of interest for further research and development. Researchers are encouraged to consult the cited literature and supplier documentation for more detailed information.

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